

# Application Notes and Protocols for 1-Chloroundecane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloroundecane

Cat. No.: B1583068

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This document provides detailed guidelines for the safe handling and storage of **1-Chloroundecane** (CAS No. 2473-03-2). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Physicochemical Properties

**1-Chloroundecane** is a colorless to light yellow clear liquid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Unit
Molecular Formula	C <sub>11</sub> H <sub>23</sub> Cl	
Molecular Weight	190.75	g/mol
Appearance	Colorless to Light yellow clear liquid	
Boiling Point	242 - 245.4	°C
Density	0.8677 - 0.87	g/cm <sup>3</sup> at 20°C
CAS Number	2473-03-2	

Sources:<sup>[1][2][3][4]</sup>

## Health and Safety Information

**1-Chloroundecane** is classified as a hazardous chemical. It is crucial to be aware of its potential health effects and take necessary precautions.

Hazard Statements:

- Causes serious eye irritation.[1][5]
- May cause drowsiness or dizziness.[1][5]
- Suspected of causing cancer.[1][5]
- Very toxic to aquatic life with long-lasting effects.[1][5][6]

Signal Word: Warning[1][5][6]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **1-Chloroundecane** to minimize exposure risk.

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[5][6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[5][6]
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.[5][7] If inhalation risk is high, use a NIOSH-approved respirator.
- Hand Washing: Always wash hands thoroughly with soap and water after handling.[6][7]

## Storage Procedures

Proper storage of **1-Chloroundecane** is essential to maintain its stability and prevent hazardous situations.

- Containers: Keep the container tightly closed in a dry and well-ventilated place.[5][7][8] Store in the original container.[7]

- Temperature: Store in a cool, dry, well-ventilated area.[\[5\]](#)[\[6\]](#)[\[7\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[6\]](#)[\[8\]](#)
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[\[6\]](#)[\[8\]](#) Avoid contact with incompatible materials such as the lighter divalent metals, metal halides, and active metals (e.g., sodium, potassium, magnesium).[\[7\]](#) Do not use aluminum or galvanized containers.[\[7\]](#)
- Security: Store in a locked-up area.[\[1\]](#)[\[5\]](#)

## Experimental Protocols

### General Laboratory Handling Protocol for **1-Chloroundecane**

This protocol outlines the standard procedure for safely handling **1-Chloroundecane** in a laboratory setting.

- Preparation:
  - Ensure a chemical fume hood is operational and available.
  - Verify that an eyewash station and safety shower are accessible.[\[6\]](#)
  - Gather all necessary PPE as specified in Section 3.
  - Prepare all required laboratory equipment (glassware, stirrers, etc.) inside the fume hood.
- Handling:
  - Don the appropriate PPE before entering the designated handling area.
  - Work exclusively within the chemical fume hood to minimize inhalation exposure.
  - Carefully open the **1-Chloroundecane** container, avoiding splashes.
  - Use appropriate tools (e.g., pipette, syringe) to transfer the required amount of the chemical.

- Keep the container tightly sealed when not in use.[\[7\]](#)
- Avoid all personal contact, including inhalation.[\[7\]](#)
- Post-Handling:
  - Securely close the **1-Chloroundecane** container.
  - Decontaminate all equipment that has come into contact with the chemical.
  - Wipe down the work area within the fume hood.
  - Dispose of any contaminated materials (e.g., pipette tips, gloves) in a designated hazardous waste container.[\[6\]](#)
  - Remove PPE in the correct order to avoid self-contamination.
  - Wash hands thoroughly with soap and water.[\[6\]](#)[\[7\]](#)

## Emergency Procedures

In the event of an emergency, follow these procedures immediately.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[6\]](#) Seek medical attention if irritation persists.[\[1\]](#)[\[6\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water.[\[6\]](#) If skin irritation occurs, get medical advice/attention.[\[6\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[1\]](#)[\[5\]](#) Call a poison center or doctor if you feel unwell.[\[1\]](#) If not breathing, give artificial respiration.[\[6\]](#)
- Ingestion: Clean mouth with water.[\[6\]](#) Do NOT induce vomiting. Call a physician or poison control center immediately.
- Spills:
  - Evacuate the area and ensure adequate ventilation.[\[7\]](#)

- Remove all sources of ignition.[7][8]
- Contain the spill with inert absorbent material such as sand, earth, or vermiculite.[7]
- Collect the absorbed material into a labeled container for disposal.[7]
- Do not allow the spillage to enter drains or water courses.[7]

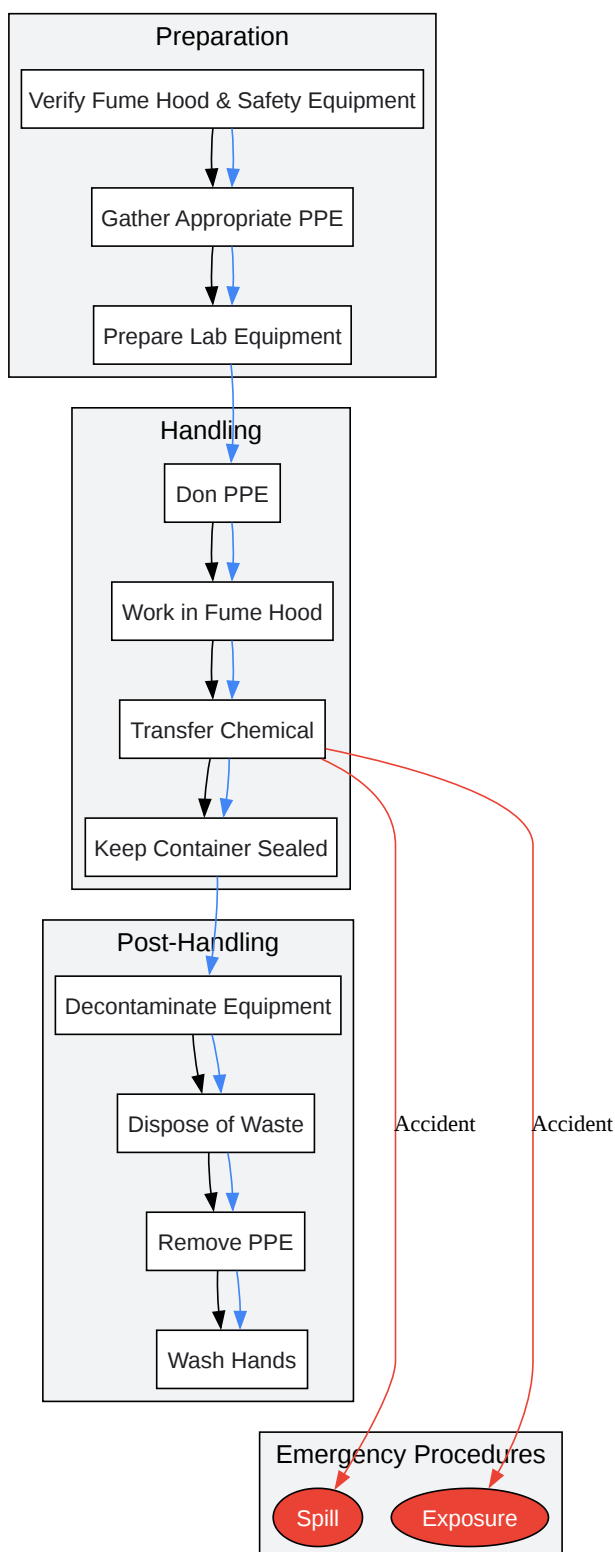
## Waste Disposal

Dispose of **1-Chloroundecane** and any contaminated materials in accordance with local, state, and federal regulations.[6] This substance is very toxic to aquatic life, so avoid release to the environment.[1][5][6]

## Visualization

The following diagram illustrates the logical workflow for the safe handling of **1-Chloroundecane**.

## Safe Handling Workflow for 1-Chloroundecane



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Caption: Workflow for the safe handling of **1-Chloroundecane**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)